

Synthesis of Erythrosine Isothiocyanate for Bioconjugation: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Erythrosine isothiocyanate*

Cat. No.: *B1205733*

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This technical guide provides a comprehensive overview of the synthesis, purification, and application of **Erythrosine Isothiocyanate** (EITC) for the fluorescent labeling of biomolecules. Erythrosine, a tetraiodofluorescein derivative, offers a distinct spectral profile, making its isothiocyanate form a valuable tool for bioconjugation in various research and diagnostic applications. This document outlines detailed experimental protocols, presents key quantitative data in a structured format, and includes visualizations of the core chemical processes and workflows.

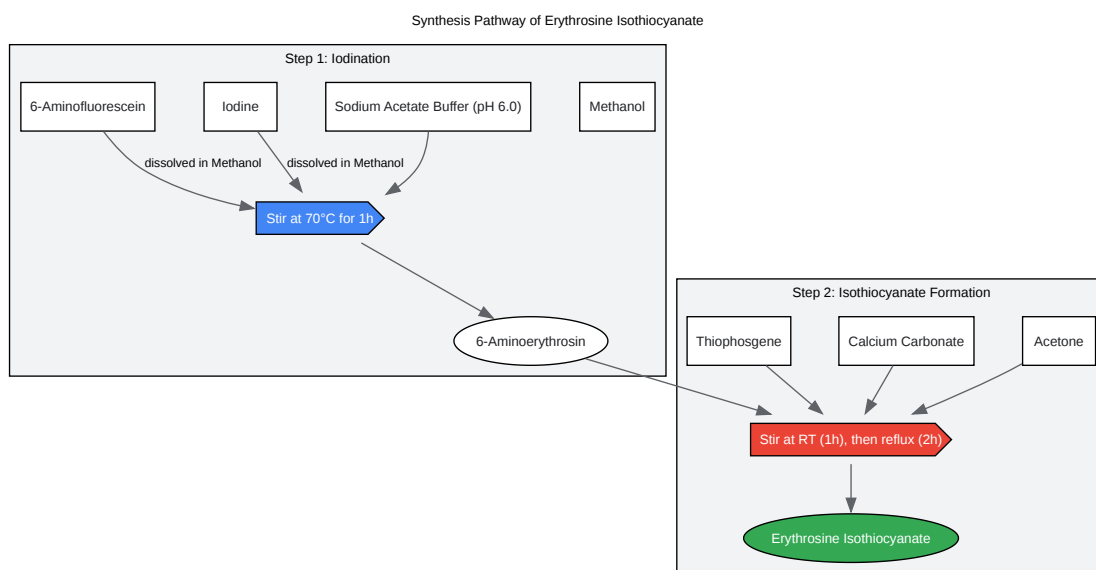
Introduction to Erythrosine Isothiocyanate in Bioconjugation

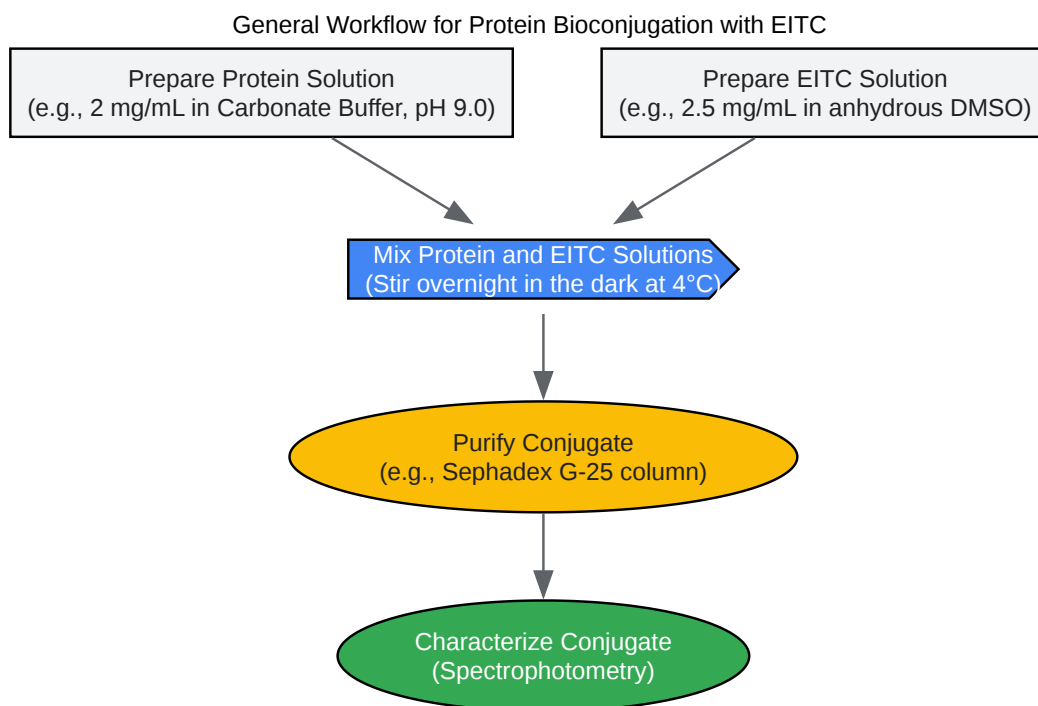
Erythrosine Isothiocyanate is a derivative of the food colorant Erythrosine B, functionalized with a reactive isothiocyanate ($-N=C=S$) group. This group readily forms a stable covalent thiourea bond with primary amine groups present on proteins (such as the ϵ -amino group of lysine residues and the N-terminal α -amino group) under mild alkaline conditions. This specific reactivity makes EITC a useful reagent for fluorescently labeling antibodies, enzymes, and other proteins for applications in fluorescence microscopy, flow cytometry, and immunoassays. The tetra-iodo substitution on the fluorescein core results in a higher quantum yield for phosphorescence compared to eosin, making it suitable for applications requiring long-lived fluorescence signals.

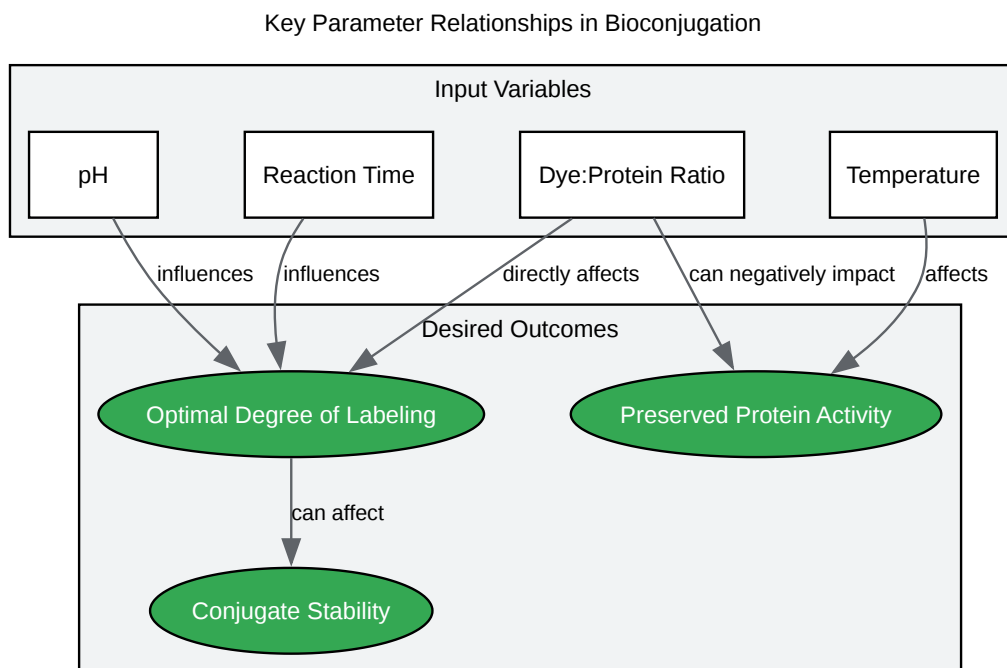
Synthesis of Erythrosine Isothiocyanate

The synthesis of **Erythrosine Isothiocyanate** involves a two-step process starting from 6-aminofluorescein. The first step is the iodination of 6-aminofluorescein to produce 6-aminoerythrosine, followed by the conversion of the amino group to an isothiocyanate group using thiophosgene.

Synthesis Pathway







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